# Application Note: Synthesis of Dasatinib Utilizing a Dichlorinated Pyrimidine Intermediate

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *2-Amino-4,6-dichloro-5-methylpyrimidine* |
| *CAS No.:* | *7153-13-1* |
| *Cat. No.:* | *B112934* |

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Introduction

Dasatinib is a potent oral tyrosine kinase inhibitor used in the treatment of chronic myeloid leukemia (CML) and Philadelphia chromosome-positive acute lymphoblastic leukemia (ALL).[1] A key step in the synthesis of Dasatinib involves the coupling of a substituted thiazole carboxamide with a dichlorinated pyrimidine derivative. While various synthetic routes have been explored, a common and efficient pathway utilizes 4,6-dichloro-2-methylpyrimidine as a crucial building block. This document outlines the application and experimental protocols for the synthesis of a key intermediate in the Dasatinib synthesis pathway starting from 4,6-dichloro-2-methylpyrimidine.

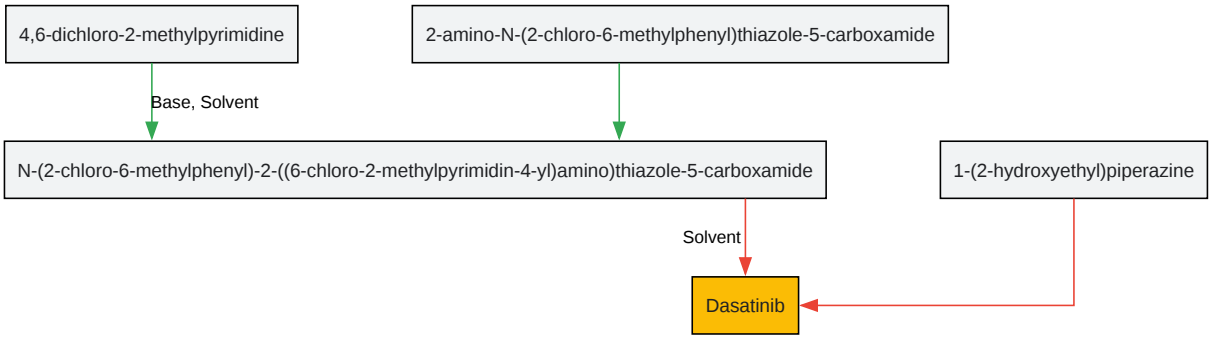
It is important to note that a direct synthetic route for Dasatinib using **2-Amino-4,6-dichloro-5-methylpyrimidine** was not found in the reviewed scientific literature. The following protocols and data are based on the widely reported use of the structurally related and commercially available starting material, 4,6-dichloro-2-methylpyrimidine.

Core Reaction and Pathway

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The central reaction involves the nucleophilic substitution of one of the chlorine atoms on the pyrimidine ring by the amino group of 2-amino-N-(2-chloro-6-methylphenyl)thiazole-5-carboxamide. This reaction forms the key intermediate, N-(2-chloro-6-methylphenyl)-2-((6-chloro-2-methylpyrimidin-4-yl)amino)thiazole-5-carboxamide, which is then further reacted with 1-(2-hydroxyethyl)piperazine to yield Dasatinib.

## Logical Relationship of the Synthesis Pathway




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Caption: Overall synthetic pathway of Dasatinib.

# Experimental Protocols

Protocol 1: Synthesis of N-(2-chloro-6-methylphenyl)-2-((6-chloro-2-methylpyrimidin-4-yl)amino)thiazole-5-carboxamide

This protocol details the synthesis of the key intermediate from 4,6-dichloro-2-methylpyrimidine and 2-amino-N-(2-chloro-6-methylphenyl)thiazole-5-carboxamide.[2][3]

Materials:

- 4,6-dichloro-2-methylpyrimidine
- 2-amino-N-(2-chloro-6-methylphenyl)thiazole-5-carboxamide

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- Sodium tert-butoxide (NaOtBu) solution in Tetrahydrofuran (THF)[3]
- Potassium Hydride (KH)[2]
- Tetrahydrofuran (THF), anhydrous
- Hydrochloric acid (HCl), 1M or 2N solution[2][3]

Procedure using Sodium tert-butoxide:[3]

- To a stirred solution of 2-amino-N-(2-chloro-6-methylphenyl)thiazole-5-carboxamide (5.00 g, 18.67 mmol) and 4,6-dichloro-2-methylpyrimidine (3.65 g, 22.4 mmol) in tetrahydrofuran (65 mL), slowly add a 30% wt. solution of sodium t-butoxide in tetrahydrofuran (21.1 g, 65.36 mmol) while maintaining the temperature between 10-20°C with cooling.
- Stir the mixture at room temperature for 1.5 hours.
- Cool the reaction mixture to 0-5°C.
- Slowly add 2N hydrochloric acid (21.5 mL) and continue stirring for 1.75 hours at 0-5°C.
- The resulting precipitate is collected by filtration, washed with water, and dried to yield the product.

Procedure using Potassium Hydride:[2]

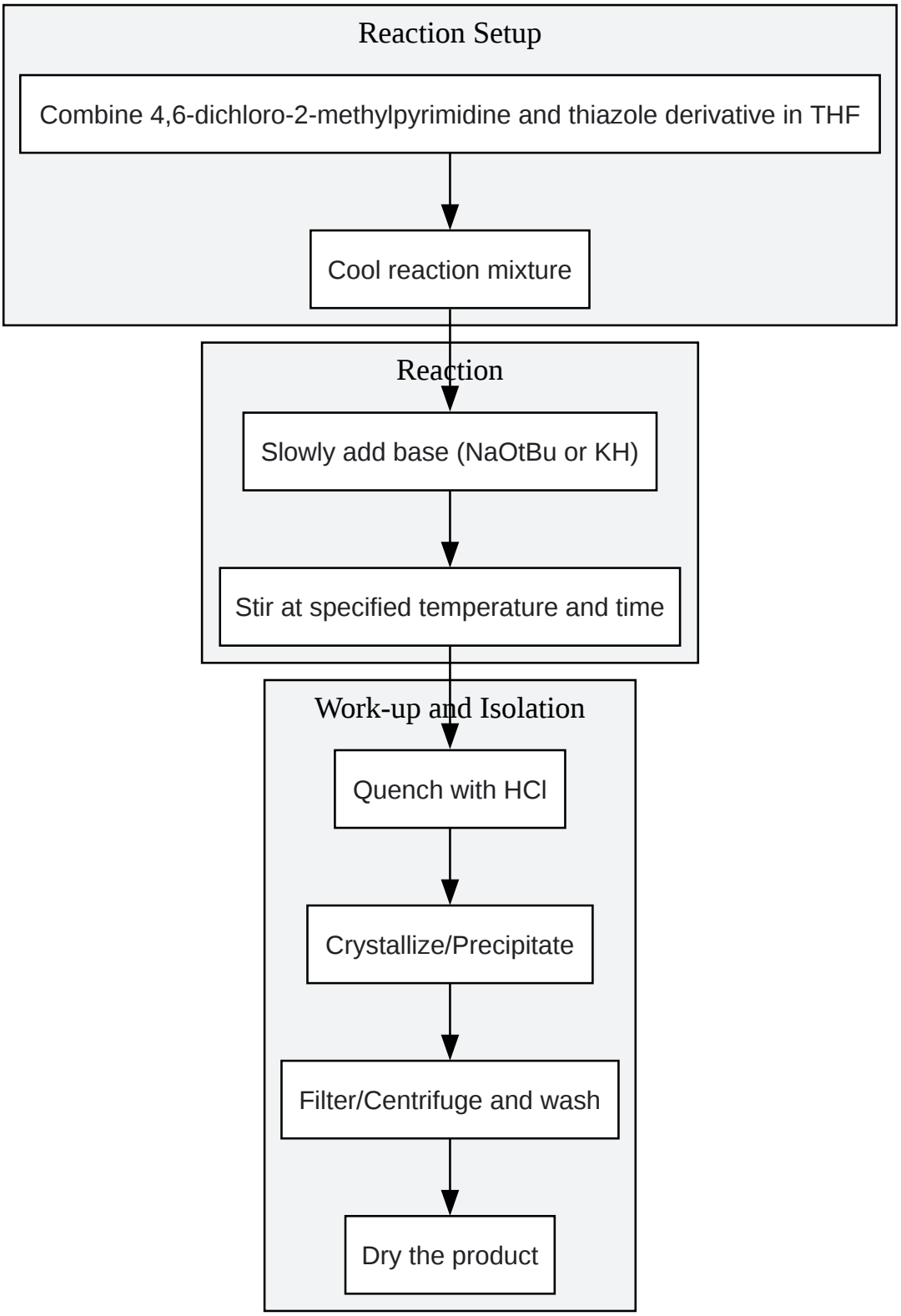
- To 80 mL of tetrahydrofuran cooled to -25°C, add 8.73 g of potassium hydride (30 wt%, 65.38 mmol) and stir for 10 minutes.
- Slowly add 5.00 g of 2-amino-N-(2-chloro-6-methylphenyl)thiazole-5-carboxamide, maintaining the temperature at -25°C.
- Add a solution of 3.65 g of 4,6-dichloro-2-methylpyrimidine in 7 mL of tetrahydrofuran.
- Stir the reaction mixture for 4 hours at -10°C.
- Quench the reaction by the slow addition of 1M hydrochloric acid, adjusting the pH to 6, while keeping the temperature between 0-5°C.

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- Allow crystallization to occur over 2 hours at 0-5°C.
- Collect the product by centrifugation and wash with tetrahydrofuran.

## Experimental Workflow

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Caption: Workflow for the intermediate synthesis.

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# Quantitative Data

The following table summarizes the reaction conditions and yields for the synthesis of the key intermediate, N-(2-chloro-6-methylphenyl)-2-((6-chloro-2-methylpyrimidin-4-yl)amino)thiazole-5-carboxamide.

| Base | Solvent | Temperature (°C) | Reaction Time (h) | Yield (%) | Purity (HPLC) | Reference |
|---|---|---|---|---|---|---|
| Sodium tert-butoxide | THF | 10 to room temp. | 1.5 | 86 | >99% | [3] |
| Potassium Hydride | THF | -25 to -10 | 4 | 98.7 | 99.95% | [2] |
| Sodium Amide | THF | 5 to 35 | ~0.7 | Not specified | Not specified | [1] |
| Sodium tertiary butoxide | THF | 10-20 | Not specified | Not specified | Not specified | [4] |

Protocol 2: Synthesis of Dasatinib

This protocol outlines the final step, the reaction of the intermediate with 1-(2-hydroxyethyl)piperazine.

Materials:

- N-(2-chloro-6-methylphenyl)-2-((6-chloro-2-methylpyrimidin-4-yl)amino)thiazole-5-carboxamide
- 1-(2-hydroxyethyl)piperazine
- Acetonitrile[5]
- Triethylamine[5]

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- Tetrabutylammonium bromide (TBAB)[5]
- Water

Procedure:[5]

- In a round-bottom flask, combine 10.0 g of N-(2-chloro-6-methylphenyl)-2-((6-chloro-2-methylpyrimidin-4-yl)amino)thiazole-5-carboxamide, 19.8 g of 1-(2-hydroxyethyl)piperazine, 12.85 g of triethylamine, and 10.0 g of TBAB in 200 mL of acetonitrile.
- Stir the reaction mixture for 10-15 minutes at 30-35°C.
- Heat the mixture to 80°C and stir for 20-22 hours.
- Monitor the reaction completion using Thin Layer Chromatography (TLC).
- Slowly add 300 mL of water to the reaction mixture.
- Stir for 45 minutes at 80°C, then cool to 30-35°C and stir for an additional 1.5 hours.
- Filter the resulting solid, wash with 20 mL of water, and dry to obtain Dasatinib.

## Data Summary

The synthesis of Dasatinib from 4,6-dichloro-2-methylpyrimidine is a well-established method. The initial coupling reaction to form the key intermediate can be achieved in high yields (86-98.7%) and purity using strong bases like sodium tert-butoxide or potassium hydride.[2][3] The subsequent reaction with 1-(2-hydroxyethyl)piperazine proceeds to give Dasatinib.[5] The choice of base and reaction conditions for the first step can influence the overall yield and purity of the intermediate.

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- To cite this document: BenchChem. [Application Note: Synthesis of Dasatinib Utilizing a Dichlorinated Pyrimidine Intermediate]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b112934/docs#application-note-synthesis-of-dasatinib-utilizing-a-dichlorinated-pyrimidine-intermediate]

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